Comprehensive Spectroscopic Characterization of Ethyl 4-cyano-2-fluoro-5-nitrobenzoate

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Compound of Interest

Compound Name:	*Ethyl 4-cyano-2-fluoro-5-nitrobenzoate*
Cat. No.:	*B13676934*

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Target Audience: Analytical Chemists, Synthetic Methodologists, and Preclinical Drug Development Professionals.

Structural Elucidation Strategy & Core Directives

Ethyl 4-cyano-2-fluoro-5-nitrobenzoate (CAS: 1807309-44-9) is a highly functionalized, electron-deficient aromatic scaffold frequently utilized as an advanced intermediate in the synthesis of active pharmaceutical ingredients (APIs), including next-generation androgen receptor antagonists.

The structural elucidation of this tetra-substituted benzene ring presents unique analytical challenges. The dense packing of strongly electron-withdrawing groups (EWG)—namely the nitro ($-NO_2$), cyano ($-C\equiv N$), fluoro ($-F$), and ethyl ester ($-COOEt$) moieties—creates a highly deshielded electronic environment. To establish a self-validating analytical profile, we must employ an orthogonal triad of spectroscopic techniques: Nuclear Magnetic Resonance (NMR) for atomic connectivity and spin-spin coupling networks[1], Fourier-Transform Infrared (FT-IR) spectroscopy for functional group validation[2], and High-Resolution Mass Spectrometry (HRMS) for exact mass and fragmentation causality.

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Nuclear Magnetic Resonance (NMR) Profiling

The NMR strategy for this compound relies heavily on the synergistic interpretation of ^{1}H, ^{13}C, and ^{19}F spectra. The presence of the ^{19}F nucleus (100% natural abundance, spin ½) serves as a powerful structural probe, as its heteronuclear coupling with ^{1}H and ^{13}C nuclei unambiguously maps the regiochemistry of the aromatic ring[3].

Causality in Chemical Shifts and Coupling

- The H-6 Proton: Flanked by the nitro and ester groups, H-6 resides in a zone of extreme electron depletion. The combined anisotropic and inductive deshielding effects push its resonance far downfield (δ ~8.95 ppm).

- The H-3 Proton: Positioned between the fluoro and cyano groups, H-3 is subject to the inductive withdrawal of fluorine but is partially shielded by fluorine's lone-pair resonance (+R effect). It exhibits a strong ortho-coupling ($^{3}J_{HF}$) with the adjacent fluorine atom.

Quantitative NMR Data Summaries

Table 1: Predicted ^{1}H NMR Parameters (400 MHz, $CDCl_3$)

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Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Causality / Environment
H-6 **(Aromatic)**	**8.90 – 9.05**	**Doublet (d)**	**1H**	**$^4J_{HF} \approx 2.0$**	**Deshielded by -NO_2 and -COOEt; meta-coupled to F.**
H-3 (Aromatic)	7.60 – 7.75	Doublet (d)	1H	$^3J_{HF} \approx 8.5$	Deshielded by -CN; strong ortho-coupling to F.
-CH_2- (Ester)	4.40 – 4.50	Quartet (q)	2H	$^3J_{HH} = 7.1$	Deshielded by adjacent ester oxygen.

| -CH_3 (Ester) | 1.35 – 1.45 | Triplet (t) | 3H | $^3J_{HH} = 7.1$ | Standard aliphatic methyl splitting. |

Table 2: Predicted ^{13}C NMR Parameters (100 MHz, $CDCl_3$)

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Carbon Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J_CF, Hz)
C=O **(Ester)**	**162.0 – 164.0**	**Singlet (s)**	**N/A**
C-2 (C-F)	158.0 – 162.0	Doublet (d)	$^{1}J_{CF} \approx 260.0$
C-5 (C-NO_2)	148.0 – 152.0	Singlet (s)	N/A (Broadened by quadrupolar ^{14}N)
C-6 (C-H)	128.0 – 132.0	Doublet (d)	$^{4}J_{CF} \approx 3.0$
C-1 (C-COOEt)	122.0 – 126.0	Doublet (d)	$^{2}J_{CF} \approx 12.0$
C-3 (C-H)	118.0 – 122.0	Doublet (d)	$^{2}J_{CF} \approx 22.0$
C≡N (Cyano)	112.0 – 115.0	Singlet (s)	N/A
C-4 (C-CN)	108.0 – 112.0	Doublet (d)	$^{3}J_{CF} \approx 10.0$
-CH_2-	61.5 – 63.0	Singlet (s)	N/A

| -CH_3 | 13.5 – 14.5 | Singlet (s) | N/A |

Spin-Spin Coupling Network

Graphviz Diagram 1: Heteronuclear spin-spin coupling network defining the aromatic regiochemistry.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy acts as a definitive fingerprinting tool for the functional groups present on the aromatic ring. The dense functionalization restricts molecular vibrations, leading to sharp, highly diagnostic absorption bands. The nitro group, in particular, exhibits distinct symmetric and asymmetric stretching frequencies that are highly sensitive to the local electronic environment[2].

Table 3: Key FT-IR Assignments (ATR, Neat Solid)

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Wavenumber (cm^{-1})	Intensity	Functional Group	Vibrational Mode & Causality
3100 – 3050	**Weak**	**Aromatic C-H**	**sp^2 C-H stretching.**
2980, 2940	Weak	Aliphatic C-H	sp^3 C-H stretching from the ethyl ester group.
2235 – 2225	Medium	-C≡N (Cyano)	C≡N stretching. Shifted slightly higher due to conjugation with the electron-deficient ring.
1740 – 1725	Strong	C=O (Ester)	Carbonyl stretching. Highly intense due to the large dipole moment change.
1540 – 1525	Strong	$-NO_2$ (Nitro)	Asymmetric N-O stretching[2].
1355 – 1340	Strong	$-NO_2$ (Nitro)	Symmetric N-O stretching[2].
1260 – 1240	Strong	C-O (Ester)	C-O-C asymmetric stretching.

| 1080 – 1030 | Medium | C-F (Fluoro) | C-F stretching. Broadened due to coupling with skeletal vibrations. |

High-Resolution Mass Spectrometry (HRMS) & Fragmentation

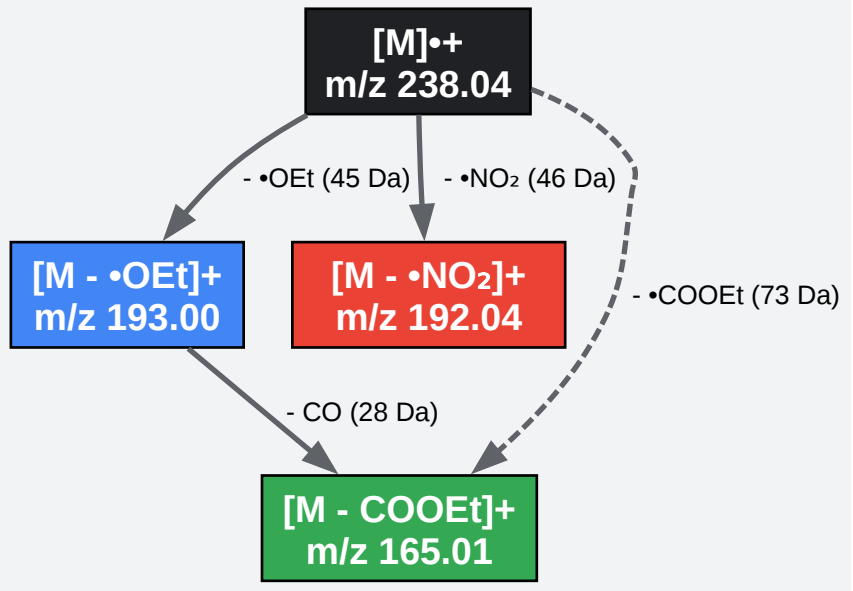
Electron Ionization (EI) or Electrospray Ionization (ESI) paired with a Time-of-Flight (TOF) analyzer is required to validate the exact mass of the compound (Calculated for $C_{10}H_7FN_2O_4$: 238.0388 Da).

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Fragmentation Causality

The fragmentation of **Ethyl 4-cyano-2-fluoro-5-nitrobenzoate** is driven by the lability of the ester and nitro groups. The initial loss of an ethoxy radical (•OEt, -45 Da) forms a stable acylium ion. Alternatively, the loss of the nitro radical (•NO_2, -46 Da) is a common pathway for nitroaromatics, driven by the relative weakness of the C-NO_2 bond under high collision energies.

Fragmentation Pathway Diagram



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Graphviz Diagram 2: Primary mass spectrometric fragmentation cascade for the molecular ion.

Self-Validating Experimental Protocols

To ensure rigorous reproducibility and scientific integrity, the following step-by-step methodologies must be employed. Each protocol incorporates internal self-validation mechanisms.

NMR Acquisition Protocol

- Sample Preparation: Dissolve 15.0 mg of the analyte in 0.6 mL of anhydrous $CDCl_3$. Ensure the solvent contains 0.03% v/v Tetramethylsilane (TMS) as an internal reference standard.

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- Tuning & Matching: Insert the sample into a 400 MHz (or higher) spectrometer. Perform automated tuning and matching for ^{1}H, ^{13}C, and ^{19}F nuclei to maximize probe sensitivity and minimize reflected power.
- Shimming (Self-Validation Step): Execute gradient shimming along the Z-axis. Validate field homogeneity by ensuring the full-width at half-maximum (FWHM) of the TMS signal is < 0.5 Hz.
- Acquisition Parameters:
  - ^{1}H NMR: Acquire 16 scans. Crucial: Set the relaxation delay (D1) to 10 seconds. The highly isolated, deshielded aromatic protons (H-3, H-6) possess long T_1 relaxation times; a short delay will result in inaccurate integration.
  - ^{13}C NMR: Acquire 1024 scans with proton decoupling (WALTZ-16). Set D1 to 2 seconds.
  - ^{19}F NMR: Acquire 64 scans with proton decoupling to simplify the spectrum to a single singlet, or without decoupling to observe the $^{3}J_HF$ and $^{4}J_HF$ splitting patterns.

ATR-FTIR Protocol

- Background Calibration: Collect an ambient air background spectrum (32 scans, 4 cm^{-1} resolution) using a diamond-crystal Attenuated Total Reflectance (ATR) FT-IR spectrometer.
- Sample Loading: Transfer 2–3 mg of the neat solid directly onto the ATR crystal. Causality: ATR is chosen over KBr pelleting to prevent moisture absorption, which would artificially broaden the 3000 cm^{-1} region and obscure C-H stretches.
- Acquisition & Validation: Apply consistent pressure using the anvil. Collect 32 scans from 4000 to 400 cm^{-1}. Validate the spectrum by confirming the absence of atmospheric CO_2 (2350 cm^{-1}) and water vapor artifacts.

LC-HRMS Protocol

- Preparation: Dilute the sample to a final concentration of 1 µg/mL in LC-MS grade Methanol containing 0.1% Formic Acid (to promote ionization).

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- Calibration (Self-Validation Step): Prior to sample injection, infuse a sodium formate calibration solution. Ensure mass accuracy is within < 5 ppm across the 50–500 m/z range.
- Acquisition: Inject the sample via direct infusion (10 µL/min) into the Electrospray Ionization (ESI) source. Operate in positive ion mode ($[M+H]^+$ or $[M]^+$ depending on source dynamics) with a capillary voltage of 3.0 kV and a desolvation temperature of 300°C.

References

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